Spectroscopic Characterization of 1-Sec-butylhydrazine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name:	*1-Sec-butylhydrazine hydrochloride*
CAS No.:	*851377-62-3*
Cat. No.:	*B1439198*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-sec-butylhydrazine hydrochloride is a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical compounds. Its structural elucidation and purity assessment are paramount for ensuring the integrity and reproducibility of synthetic processes. This technical guide provides a comprehensive overview of the spectroscopic techniques used to characterize **1-sec-butylhydrazine hydrochloride**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). While a complete set of experimental data for **1-sec-butylhydrazine hydrochloride** is not readily available in public spectral databases, this guide will detail the expected spectral features based on the known structure and data from related compounds. Furthermore, it will outline the standard experimental protocols for acquiring this critical data.

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Introduction

1-sec-butylhydrazine, as its hydrochloride salt, is a chiral hydrazine derivative with significant potential in synthetic chemistry. The presence of a stereocenter in the sec-butyl group introduces chirality, which is a critical consideration in the synthesis of enantiomerically pure drug candidates. The hydrazine moiety is a versatile functional group that participates in a wide array of chemical transformations, including the formation of hydrazones, pyrazoles, and other heterocyclic systems.

Accurate spectroscopic characterization is the cornerstone of chemical synthesis. It provides unambiguous confirmation of the molecular structure, identifies impurities, and ensures the quality of starting materials and intermediates. This guide will serve as a practical resource for researchers working with **1-sec-butylhydrazine hydrochloride**, enabling them to effectively utilize spectroscopic methods for its analysis.

Molecular Structure and Expected Spectroscopic Features

The chemical structure of **1-sec-butylhydrazine hydrochloride** is presented below. The molecule consists of a chiral sec-butyl group attached to a hydrazine moiety, which is protonated to form the hydrochloride salt.

Figure 1: Chemical structure of **1-sec-butylhydrazine hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

The proton NMR spectrum of **1-sec-butylhydrazine hydrochloride** is expected to exhibit distinct signals corresponding to the different types of protons in the molecule. The chemical shifts are influenced by the electron-withdrawing effect of the protonated hydrazine group.

Expected ^{1}H NMR Data:

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Protons	Expected Chemical Shift (ppm)	Multiplicity	Integration	Coupling Constant (J)
CH_3 (terminal)	~0.9	Triplet	3H	~7 Hz
CH_2	~1.2-1.4	Multiplet	2H	
CH_3 (on chiral center)	~1.1	Doublet	3H	~6-7 Hz
CH (chiral center)	~3.0-3.2	Multiplet	1H	
NH	Broad singlet	1H		
NH_3^+	Broad singlet	3H		

- Causality behind Experimental Choices: The choice of solvent is critical for NMR analysis. Deuterated solvents such as DMSO-d_6 or D_2O are commonly used. The broadness of the N-H signals is due to quadrupole broadening and chemical exchange with the solvent.

The carbon NMR spectrum provides information about the carbon skeleton of the molecule.

Expected ^{13}C NMR Data:

Carbon	Expected Chemical Shift (ppm)
CH_3 (terminal)	~10-15
CH_2	~20-30
CH_3 (on chiral center)	~15-20
CH (chiral center)	~55-65

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

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Expected IR Data:

Functional Group	Expected Wavenumber (cm^{-1})	Intensity
N-H stretching (NH_3^+)	3200-2800	Strong, broad
C-H stretching (aliphatic)	2960-2850	Strong
N-H bending	1600-1500	Medium
C-H bending	1470-1370	Medium

- Expertise & Experience: The broad and strong absorption in the 3200-2800 cm^{-1} region is a hallmark of ammonium salts and is a key diagnostic feature for **1-sec-butylhydrazine hydrochloride**.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **1-sec-butylhydrazine hydrochloride**, the analysis would typically be performed on the free base, sec-butylhydrazine, after neutralization.

Mass Spectrum of sec-Butylhydrazine (Free Base):

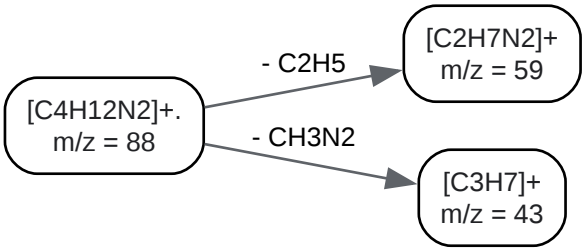
A mass spectrum for sec-butylhydrazine (CAS 30924-14-2) is available and shows the following key fragments:

m/z	Relative Intensity	Assignment
88	Base Peak	$[M]^+$ (Molecular Ion)
59	High	$[M - C_2H_5]^+$
43	High	$[C_3H_7]^+$
32	Medium	$[N_2H_4]^+$

- Trustworthiness: The fragmentation pattern is consistent with the structure of sec-butylhydrazine. The loss of an ethyl group (29 amu) to give the fragment at m/z 59 is a

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characteristic cleavage for a sec-butyl group.



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Figure 2: Proposed mass spectral fragmentation of sec-butylhydrazine.

Experimental Protocols

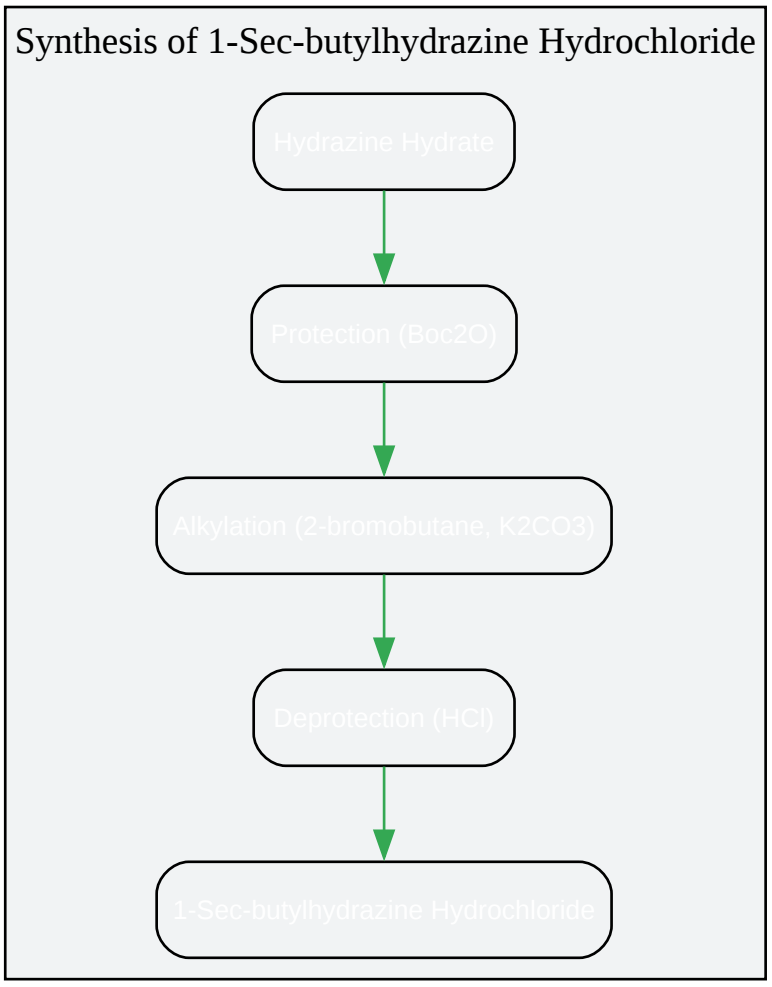
Synthesis of 1-Sec-butylhydrazine Hydrochloride

A general and reliable method for the synthesis of alkylhydrazine hydrochlorides involves the alkylation of a protected hydrazine followed by deprotection.

Protocol:

- Protection: React hydrazine hydrate with a suitable protecting group, such as di-tert-butyl dicarbonate (Boc_2O), to form tert-butyl carbazate.
- Alkylation: Alkylate the protected hydrazine with 2-bromobutane in the presence of a base (e.g., potassium carbonate) in a suitable solvent (e.g., acetonitrile).
- Deprotection: Remove the Boc protecting group using a strong acid, such as hydrochloric acid in an organic solvent (e.g., dioxane or methanol), to yield **1-sec-butylhydrazine hydrochloride**.
- Purification: The product can be purified by recrystallization from a suitable solvent system, such as ethanol/ether.

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